

Application Note: Protocol for Isouron Stock Solution Preparation

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Compound of Interest

Compound Name: **Isouron**

Cat. No.: **B1201401**

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of **Isouron** stock solutions for use in experimental settings. It includes information on the chemical properties of **Isouron**, necessary safety precautions, a step-by-step preparation protocol, and storage recommendations.

Chemical and Physical Properties

Isouron is a urea herbicide that functions by inhibiting photosynthesis.^[1] Accurate preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results. The fundamental properties of **Isouron** are summarized below.

Property	Value	Source
Molecular Formula	<chem>C10H17N3O2</chem>	[2][3][4]
Molecular Weight	211.27 g/mol	[3]
CAS Number	55861-78-4	[2][3][4]
Appearance	Solid (Assumed, typically a crystalline solid or powder)	
Water Solubility	708 mg/L (at 20°C, pH 7)	[1]
Organic Solvents	Soluble in Acetonitrile.	[5]

Safety Precautions and Handling

Isouron presents moderate hazards and requires careful handling in a laboratory setting.

- Hazard Identification: **Isouron** is harmful if swallowed (H302) and harmful if inhaled (H332). [2] It is also known to cause skin irritation (H315), serious eye irritation (H319), and may cause an allergic skin reaction (H317).[6] The World Health Organization classifies it as a Class II moderately hazardous pesticide.[1]
- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **Isouron**. This includes:
 - A standard laboratory coat.
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety glasses or goggles.
- Engineering Controls: Handle **Isouron** powder in a chemical fume hood to avoid inhalation of dust.
- Disposal: Dispose of **Isouron** waste and contaminated materials in accordance with local, regional, and national environmental regulations. Do not let the product enter drains.[6]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **Isouron**. The primary recommended solvent is Acetonitrile, as commercial solutions are available in it.[5] If other solvents like DMSO or DMF are required, a small-scale solubility test is recommended before proceeding.

Materials and Equipment:

- **Isouron** powder (purity >98%)
- Acetonitrile (Anhydrous/ACS grade or higher)
- Analytical balance

- Spatula
- Weighing paper or boat
- Appropriate volumetric flask (e.g., 10 mL or 25 mL)
- Pipettes
- Vortex mixer
- Sonicator (optional)
- Cryo-safe storage vials (for aliquots)

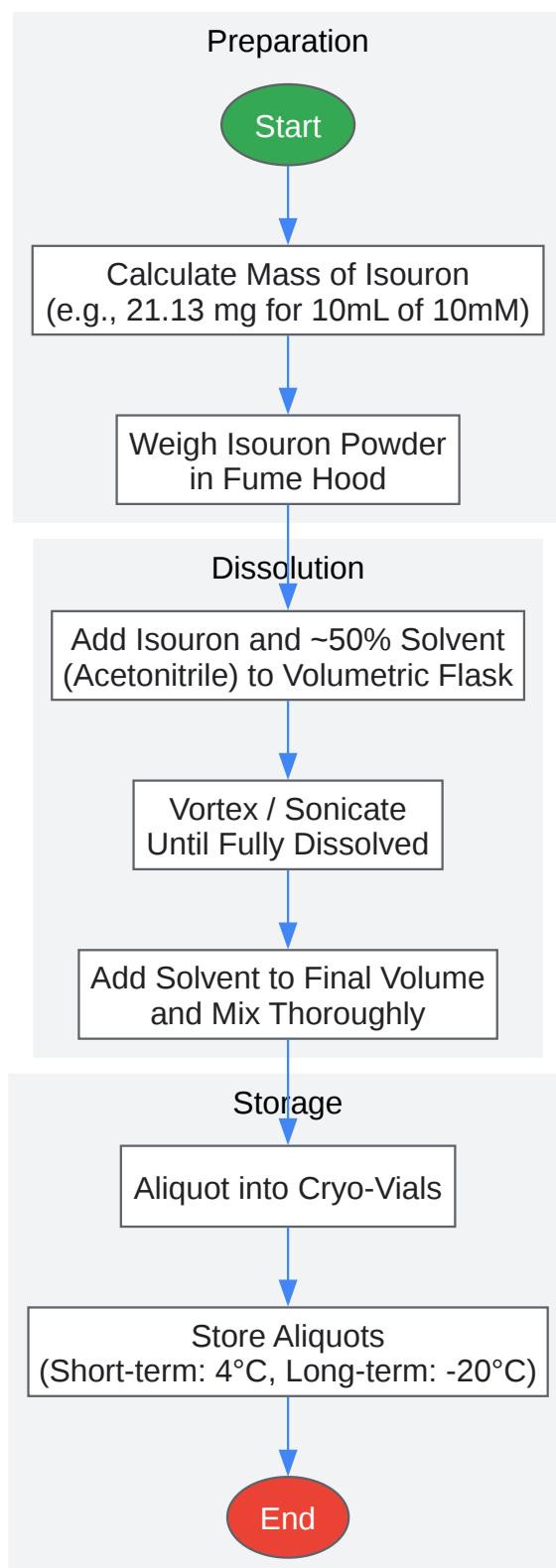
Step-by-Step Procedure:

- Calculate the Required Mass:
 - Use the following formula to determine the mass of **Isouron** needed: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
 - Example for 10 mL of a 10 mM stock solution: Mass (mg) = 10 mM x 10 mL x 211.27 g/mol / 1000 = 21.13 mg
- Weighing the Compound:
 - Place a weigh boat on the analytical balance and tare it.
 - Carefully weigh out the calculated mass of **Isouron** powder (e.g., 21.13 mg) in a chemical fume hood.
- Dissolving the Compound:
 - Transfer the weighed **Isouron** powder into the volumetric flask.
 - Add approximately half of the final desired volume of Acetonitrile to the flask (e.g., 5 mL).
 - Cap the flask and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not dissolve completely, use a sonicator bath for 5-10 minutes.

- Final Volume Adjustment:
 - Once the **Isouron** is fully dissolved, add Acetonitrile to the flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, clearly labeled, cryo-safe vials. This prevents contamination and degradation from repeated freeze-thaw cycles.
 - Short-term storage (days to weeks): Store the aliquots at 0-4°C.[3]
 - Long-term storage (months to years): Store the aliquots at -20°C.[3]
 - Always protect the solution from light.[3]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the **Isouron** stock solution preparation workflow.

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Caption: Workflow for **Isouron** stock solution preparation.

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